

Best practices for handling and storing Carbon dioxide (18O2) gas

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Compound of Interest

Compound Name: Carbon dioxide (18O2)

CAS No.: 18983-82-9

Cat. No.: B098422

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Technical Support Center: Carbon Dioxide () Handling & Storage

Core Technical Overview

Carbon dioxide-18O (

or C

) is a high-value stable isotope used primarily for metabolic flux analysis, PET radiochemistry precursor synthesis, and breath test diagnostics. Unlike standard CO

, the primary operational risk here is not just safety, but isotopic dilution.

The oxygen atoms in CO

are labile in the presence of water. If your gas comes into contact with moisture (even atmospheric humidity), the

label will "scramble" with the

in water, rendering the material useless for quantitative mass spectrometry.

Key Chemical Data

Property	Specification	Notes
Formula	C	Labeled on both oxygen atoms
Molecular Weight	~48.01 g/mol	Standard CO is ~44.01 g/mol
CAS Number	18983-82-9	Use for inventory tracking
Boiling Point	-78.5 °C (Sublimes)	Identical phase behavior to standard CO
Critical Enemy	H O (Moisture)	Causes rapid isotopic exchange

Storage & Cylinder Management

Q: What is the maximum shelf life of C

in a cylinder? A: In a properly sealed, dry cylinder, the gas is stable indefinitely. However, we recommend a re-test of isotopic enrichment after 3 years. The limiting factor is not the gas itself, but the valve integrity. If the valve allows even femtoliter-scale diffusion of atmospheric moisture, the enrichment will degrade over time.

Q: Can I use a standard brass regulator? A: No. You must use a Stainless Steel (316L) diaphragm regulator.

- Reasoning: Standard brass regulators often use elastomeric diaphragms (neoprene/Buna-N) which are permeable to moisture over long periods. Brass is also hygroscopic (attracts water to its surface). Stainless steel is non-porous and minimizes the "memory effect" of previous gases.
- Recommendation: Use a regulator dedicated only to

isotopes to prevent cross-contamination.

Q: How should I store the cylinder when not in use? A:

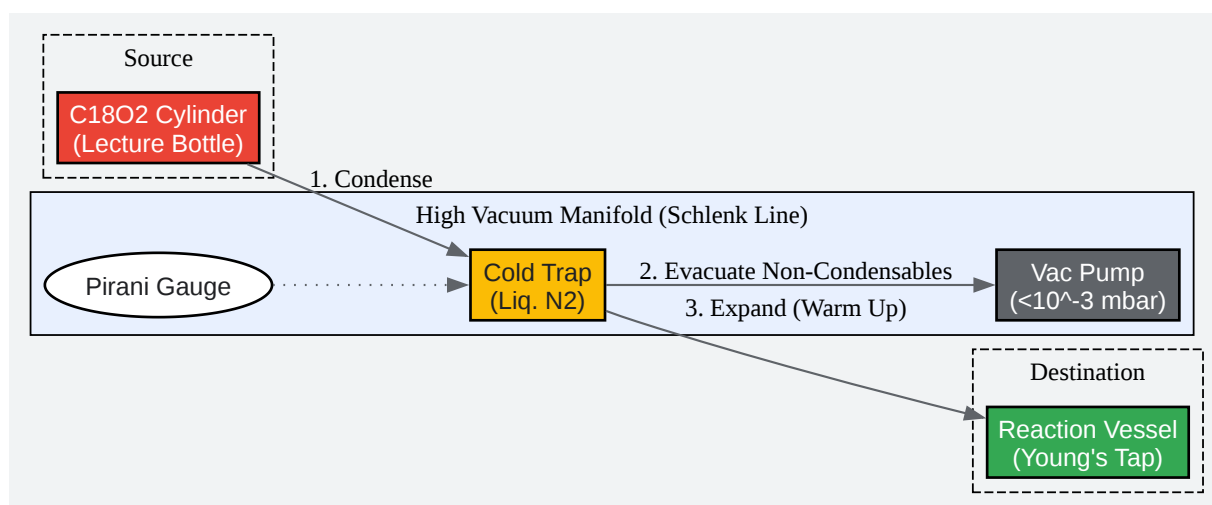
- Positive Pressure: Never deplete the cylinder below 200 kPa (2 bar). Leaving positive pressure prevents atmospheric air from back-streaming into the cylinder if the valve seal degrades.
- Temperature: Store at controlled room temperature (20-25°C). Avoid cold rooms; temperature fluctuations can cause valve seals to contract and expand, creating micro-leaks.

Experimental Handling: The "Zero-Moisture" Protocol

Workflow Visualization: The Vacuum Transfer System

The following diagram illustrates the required "loss-free" setup for transferring C

from a lecture bottle to a reaction vessel.



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Caption: Cryogenic transfer workflow using a vacuum manifold to ensure zero air/moisture contamination during aliquoting.

Detailed Protocol: Cryogenic Vacuum Transfer

Use this method to aliquot gas without using a syringe, which introduces moisture.

- **Manifold Prep:** Attach the C

lecture bottle and your target reaction vessel to a high-vacuum manifold (stainless steel or glass).
- **Evacuation:** Evacuate the entire system (manifold + connecting lines) to

mbar. Flame-dry the glass lines gently to drive off adsorbed water.
- **Leak Check:** Close the pump valve and watch the gauge. The leak rate should be negligible (<0.01 mbar/min).
- **Condensation (The Transfer):**
 - Close the vacuum pump.
 - Immerse the target vessel (or a cold finger) in Liquid Nitrogen (-196°C).
 - Slowly open the C

cylinder valve.^[1] The gas will sublime from the cylinder and instantly freeze (desublime) into the cold target vessel.
 - Monitor pressure; it should remain low as the gas freezes.
- **Isolation:** Once the desired pressure drop (mass transferred) is achieved, close the target vessel valve while it is still frozen.
- **Thaw:** Remove the liquid nitrogen and allow the target vessel to warm to room temperature. You now have pure C

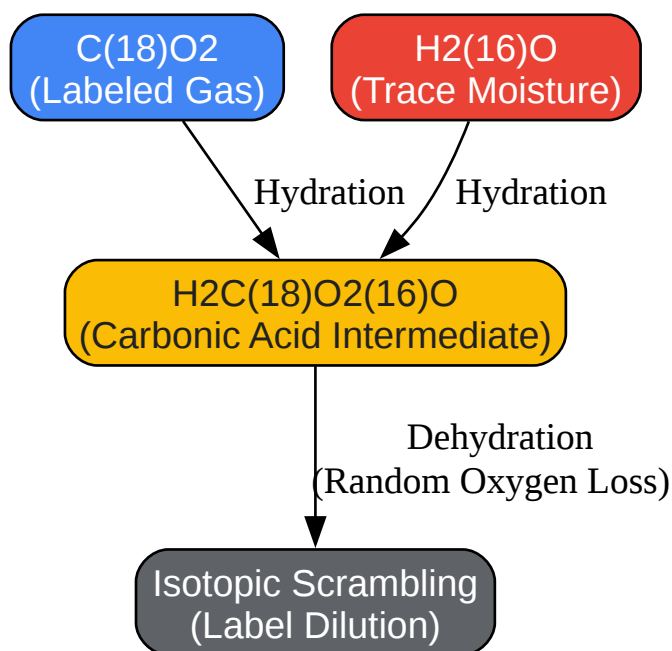
with zero atmospheric contamination.

Troubleshooting & Isotopic Integrity

The "Scrambling" Mechanism

Users often report a drop in enrichment (e.g., 99%

95%) after a reaction. This is almost always due to the presence of water.



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Caption: Mechanism of isotopic dilution. Water attacks CO₂ to form carbonic acid, which then dehydrates, randomly stripping either ¹⁸O or ¹⁶O.

Q: My mass spec shows a signal at m/z 46. What happened? A: Pure C

appears at m/z 48.^[2]^[3] A signal at m/z 46 indicates C

- Diagnosis: This is the hallmark of water contamination. The C exchanged one oxygen atom with H

- Fix: You must dry your solvents more rigorously. Use molecular sieves (3Å or 4Å) for at least 24 hours before introducing the gas.

Q: How do I leak-check my setup without contaminating the system? A: NEVER use soapy water (Snoop).

- Soapy water contains water (obviously) and surfactants that are difficult to remove.
- Correct Method: Use a handheld Helium Leak Detector. Alternatively, pressurize the line with dry Helium and watch for pressure decay over 30 minutes.

Q: The regulator is freezing up during flow. Is this normal? A: Yes, this is the Joule-Thomson effect (cooling upon expansion). However, for expensive isotopes, high flow rates are wasteful.

- Action: Reduce the flow rate immediately. Freezing can damage the internal diaphragm seals, leading to leaks.

References

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